

Spectroscopic Characterization of (S)-Isoindoline-1-carboxylic acid: A Technical Guide

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Compound of Interest

Compound Name: (S)-Isoindoline-1-carboxylic acid

CAS No.: 118312-39-3

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This technical guide provides an in-depth analysis of the spectroscopic data for **(S)-Isoindoline-1-carboxylic acid**, a chiral heterocyclic compound of significant interest in medicinal chemistry and drug development.[1] As a key building block in the synthesis of various bioactive molecules, a thorough understanding of its structural and spectroscopic properties is paramount for researchers in the field.[1] This document will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the experimental considerations and interpretation of the spectral features that define this molecule.

Molecular Structure and its Spectroscopic Implications

(S)-Isoindoline-1-carboxylic acid possesses a bicyclic structure comprising a benzene ring fused to a five-membered nitrogen-containing ring, with a carboxylic acid group at the chiral center (C1). This unique arrangement of aromatic and aliphatic moieties, along with the presence of acidic and basic functional groups, gives rise to a distinct spectroscopic fingerprint. The stereochemistry at the C1 position, being the (S)-enantiomer, is a critical feature, although

its direct confirmation often requires specialized chiral spectroscopic techniques beyond the scope of this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **(S)-Isoindoline-1-carboxylic acid**, both ^1H and ^{13}C NMR provide invaluable information about the molecular framework.

^1H NMR Spectroscopy: Probing the Proton Environment

Experimental Rationale: A typical ^1H NMR spectrum is acquired in a deuterated solvent, such as DMSO- d_6 or CDCl_3 , to avoid overwhelming the signal of the analyte. The choice of solvent can influence the chemical shifts of exchangeable protons (e.g., $-\text{NH}$ and $-\text{COOH}$). For carboxylic acids, DMSO- d_6 is often preferred as it can better solubilize the compound and often allows for the observation of the carboxylic acid proton.

Data Interpretation: While a specific, publicly available ^1H NMR spectrum for the free acid is not readily found, data for related isoindoline structures and general principles allow for a reliable prediction of the expected chemical shifts.

Proton Assignment	Expected Chemical Shift (ppm)	Multiplicity	Notes
Aromatic Protons (H4, H5, H6, H7)	7.2 - 7.5	Multiplet	The four protons on the benzene ring will appear in the aromatic region, with their exact shifts and coupling patterns depending on the electronic environment.
Methine Proton (H1)	~4.5 - 5.0	Singlet or Doublet	This proton is at the chiral center and adjacent to the nitrogen and carboxylic acid group, leading to a downfield shift. Coupling to the NH proton might be observed.
Methylene Protons (H3)	~4.0 - 4.5	Multiplet	These two diastereotopic protons will likely appear as a complex multiplet due to coupling with each other and potentially with the NH proton.
Amine Proton (NH)	Broad, variable	Singlet (broad)	The chemical shift is highly dependent on solvent, concentration, and temperature. May exchange with D ₂ O.
Carboxylic Acid Proton (COOH)	> 10	Singlet (broad)	This proton is highly deshielded and its signal is often broad. Its presence is a key

indicator of the
carboxylic acid
functionality.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Experimental Rationale: ¹³C NMR spectra are typically acquired with proton decoupling to simplify the spectrum to a series of singlets, where each peak corresponds to a unique carbon atom. The chemical shifts are indicative of the carbon's hybridization and electronic environment.

Data Interpretation: The expected ¹³C NMR chemical shifts for **(S)-Isoindoline-1-carboxylic acid** are summarized below. Carbons in the aromatic ring will appear in the typical downfield region, while the sp³ hybridized carbons of the isoindoline ring will be more upfield. The carbonyl carbon of the carboxylic acid will be the most deshielded.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Carbon Assignment	Expected Chemical Shift (ppm)	Notes
Carbonyl Carbon (C=O)	170 - 185	The most downfield signal, characteristic of a carboxylic acid. [2] [3] [5]
Aromatic Carbons (C3a, C7a)	135 - 145	Quaternary carbons at the ring fusion.
Aromatic Carbons (C4, C5, C6, C7)	120 - 130	Protonated aromatic carbons.
Methine Carbon (C1)	60 - 70	Carbon of the chiral center, attached to nitrogen and the carboxyl group.
Methylene Carbon (C3)	45 - 55	Methylene carbon of the five-membered ring.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of key functional groups within a molecule.

Experimental Rationale: IR spectra can be obtained from solid samples (e.g., KBr pellet or ATR) or in solution. The appearance of the spectrum, particularly the stretching frequencies of hydrogen-bonded groups, can be influenced by the sample preparation method.

Data Interpretation: The IR spectrum of **(S)-Isoindoline-1-carboxylic acid** will be dominated by absorptions from the carboxylic acid and the secondary amine.

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Notes
O-H Stretch (Carboxylic Acid)	2500 - 3300	Broad, Strong	A very broad and characteristic band due to hydrogen bonding.[6][7]
N-H Stretch (Amine)	3200 - 3500	Medium, Sharp	May be superimposed on the broad O-H stretch.
C-H Stretch (Aromatic)	3000 - 3100	Medium	A very intense absorption characteristic of a carboxylic acid carbonyl.[6][7]
C-H Stretch (Aliphatic)	2850 - 3000	Medium	
C=O Stretch (Carboxylic Acid)	1700 - 1725	Strong, Sharp	
C=C Stretch (Aromatic)	1450 - 1600	Medium	
C-N Stretch	1200 - 1350	Medium	
C-O Stretch	1210 - 1320	Strong	
O-H Bend	910 - 950	Medium, Broad	

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification and structural confirmation.

Experimental Rationale: Various ionization techniques can be employed, such as Electrospray Ionization (ESI) or Electron Impact (EI). ESI is a soft ionization technique that is well-suited for polar molecules like amino acids and often yields the protonated molecule $[M+H]^+$ or the deprotonated molecule $[M-H]^-$. EI is a higher-energy technique that can cause extensive fragmentation.

Data Interpretation: The molecular weight of **(S)-Isoindoline-1-carboxylic acid** ($C_9H_9NO_2$) is 163.17 g/mol .

- ESI-MS: In positive ion mode, a prominent peak at m/z 164.18 corresponding to the $[M+H]^+$ ion would be expected. In negative ion mode, a peak at m/z 162.16 for the $[M-H]^-$ ion would be observed.
- EI-MS: The molecular ion peak (M^+) at m/z 163 might be observed, although it could be weak. Common fragmentation pathways for carboxylic acids include the loss of H_2O (m/z 145) and the loss of $COOH$ (m/z 118).[8] A characteristic fragmentation would be the cleavage of the C-C bond adjacent to the carbonyl group, leading to an acylium ion.[9][10]

Experimental Protocols

NMR Data Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of **(S)-Isoindoline-1-carboxylic acid** in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a 5 mm NMR tube.
- **Instrument Setup:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- **1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Typical parameters include a 90° pulse, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.

- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required due to the lower natural abundance of ^{13}C . A relaxation delay of 2-5 seconds is recommended.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs) to obtain the final spectra.

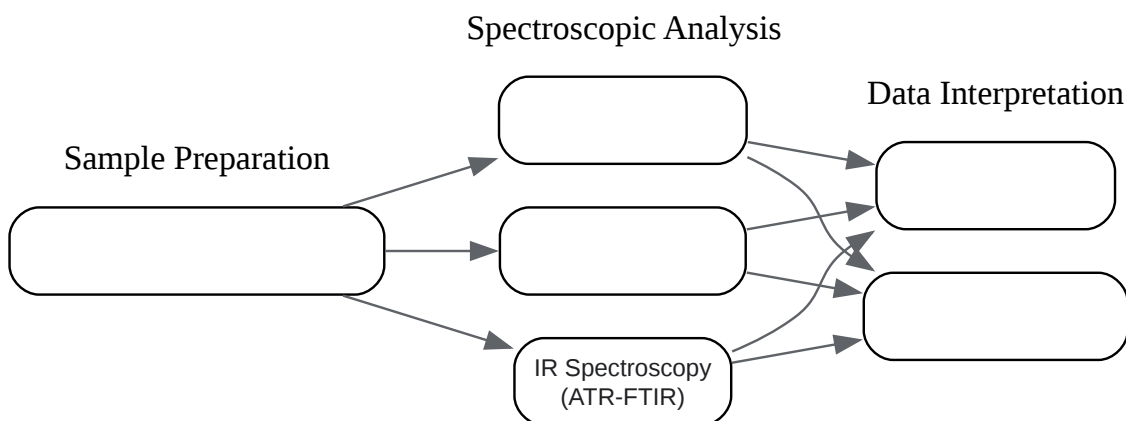
IR Data Acquisition (ATR)

- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Record a background spectrum of the clean ATR crystal.
- **Sample Application:** Place a small amount of the solid **(S)-Isoindoline-1-carboxylic acid** onto the ATR crystal and apply pressure to ensure good contact.
- **Sample Scan:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

MS Data Acquisition (ESI)

- **Sample Preparation:** Prepare a dilute solution of **(S)-Isoindoline-1-carboxylic acid** (e.g., 10-100 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile/water.
- **Instrument Setup:** Use an ESI-mass spectrometer. Optimize the source parameters, including capillary voltage, cone voltage, and desolvation gas flow and temperature.
- **Infusion:** Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump.
- **Data Acquisition:** Acquire the mass spectrum in either positive or negative ion mode over a relevant m/z range (e.g., 50-500).
- **Data Analysis:** Identify the molecular ion and any significant fragment ions.

Visualizations



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Sources

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